

# Application Notes and Protocols: N,N'-Diacryloylpiperazine (DAP) for Enhanced Oil Recovery

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N'*-Diacryloylpiperazine

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These application notes provide a comprehensive overview of the potential use of **N,N'-Diacryloylpiperazine** (DAP) as a crosslinking agent in polymers for Enhanced Oil Recovery (EOR) applications, particularly in polymer flooding and water shutoff treatments. While direct literature on DAP for EOR is limited, its function as a crosslinker for polyacrylamide gels allows for the adaptation of established protocols for similar systems.

## Introduction to N,N'-Diacryloylpiperazine in EOR

**N,N'-Diacryloylpiperazine** (DAP) is a bifunctional vinyl monomer that can be used as a crosslinking agent in the synthesis of hydrogels. In Enhanced Oil Recovery (EOR), the goal is to improve the sweep efficiency of injected fluids to recover additional crude oil from a reservoir. Crosslinked polymer gels, often based on polyacrylamide, are employed to modify the rheology of the injection fluid or to block high-permeability zones (thief zones) that divert the flow of displacing fluids, a process known as water shutoff.<sup>[1][2]</sup>

The incorporation of a crosslinker like DAP into a polymer backbone, such as polyacrylamide (PAM), creates a three-dimensional network structure.<sup>[3][4]</sup> This network can swell and trap large amounts of water, forming a gel. The rigidity and swelling capacity of this gel can be tailored by controlling the concentration of the polymer and the crosslinker. For EOR applications, these gels can be formed in-situ within the reservoir to plug fractures and high-

permeability channels, thereby diverting the subsequent injection fluid to unswept, oil-rich zones.[1][5]

Potential Advantages of DAP-Crosslinked Polymers in EOR:

- **Improved Sweep Efficiency:** By blocking high-permeability zones, the polymer gel forces the displacing fluid (water or polymer solution) to contact a larger volume of the reservoir, thus increasing oil recovery.[6]
- **Water Shutoff:** In producing wells with high water cut, DAP-crosslinked gels can be used to selectively plug water-producing zones, reducing the cost of water handling and disposal.[2]
- **Tailorable Gel Strength:** The mechanical properties of the gel can be optimized for specific reservoir conditions by adjusting the DAP concentration.[4]

## Experimental Protocols

The following protocols are adapted from established methodologies for the synthesis and evaluation of crosslinked polymer gels for EOR applications.

### Synthesis of DAP-Crosslinked Polyacrylamide Hydrogel

This protocol describes the synthesis of a poly(acrylamide-co-DAP) hydrogel via free-radical polymerization.

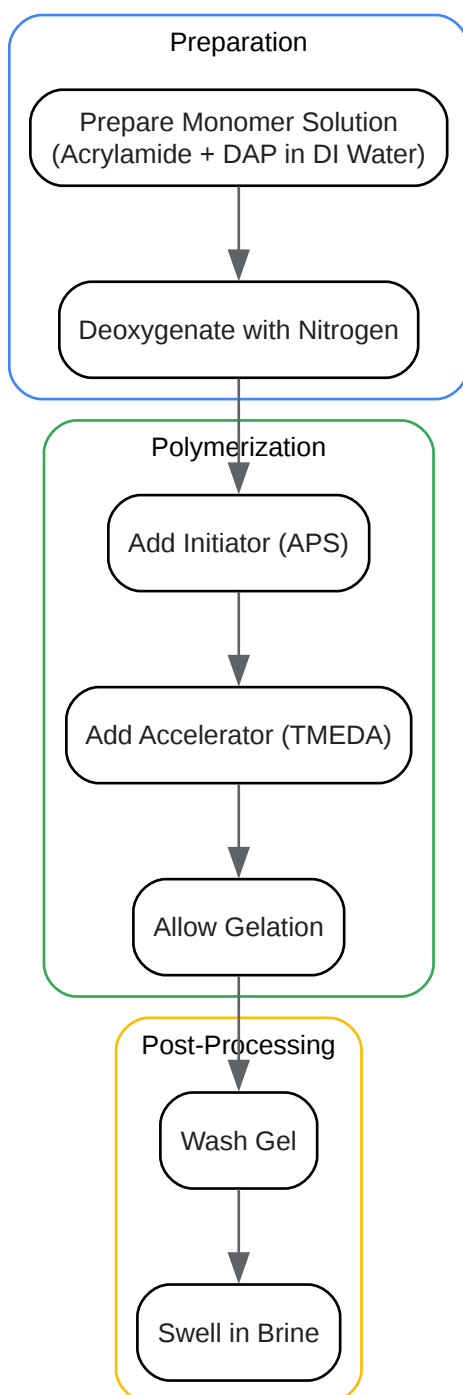
Materials:

- Acrylamide (AM) monomer
- **N,N'-Diacryloylpiperazine (DAP)** crosslinker
- Ammonium persulfate (APS) initiator
- N,N,N',N'-Tetramethylethylenediamine (TMEDA) accelerator
- Deionized water
- Nitrogen gas

#### Procedure:

- Preparation of Monomer Solution:
  - In a reaction vessel, dissolve a specific amount of acrylamide and **N,N'-Diacryloylpiperazine** in deionized water to achieve the desired total monomer concentration (e.g., 5 wt%). The ratio of AM to DAP will determine the crosslinking density and the final properties of the gel.
- Deoxygenation:
  - Purge the monomer solution with nitrogen gas for at least 30 minutes to remove dissolved oxygen, which can inhibit the polymerization reaction.
- Initiation of Polymerization:
  - Add the initiator, ammonium persulfate (APS), to the solution and mix gently.
  - Add the accelerator, N,N,N',N'-Tetramethylethylenediamine (TMEDA), to initiate the polymerization. The polymerization should be carried out at a controlled temperature (e.g., 50°C).
- Gelation:
  - Allow the solution to remain undisturbed for a sufficient time for the gel to form. The gelation time will depend on the initiator concentration and temperature.
- Washing and Swelling:
  - Once the gel is formed, it can be cut into smaller pieces and washed with deionized water to remove any unreacted monomers and initiator.
  - The swelling ratio of the hydrogel can be determined by immersing a known weight of the dry gel in brine of a specific salinity and measuring the weight of the swollen gel at equilibrium.

#### DOT Script for Synthesis Workflow:



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Caption: Workflow for the synthesis of DAP-crosslinked polyacrylamide hydrogel.

## Rheological Characterization

Rheological measurements are crucial to understand the flow behavior of the polymer solution before gelation and the mechanical strength of the final gel.[7]

Equipment:

- Rotational rheometer with appropriate geometry (e.g., cone-plate or parallel-plate)

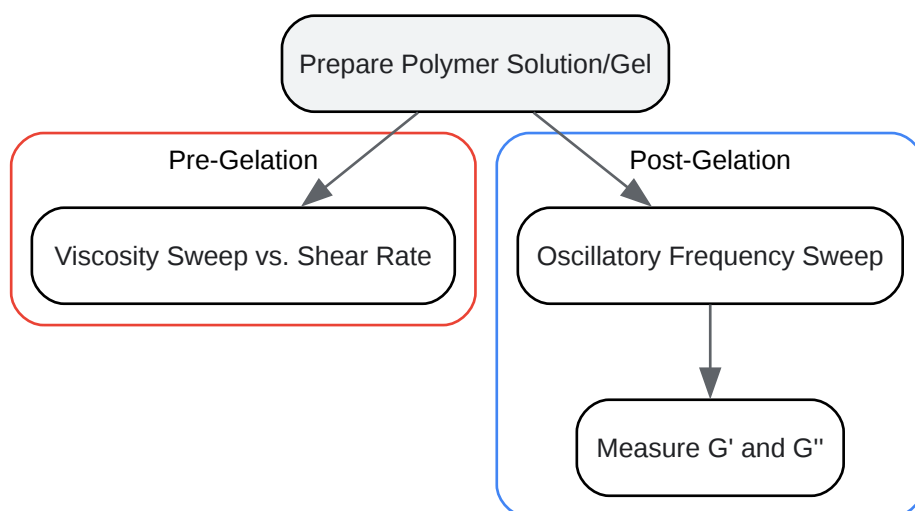
Procedure for Pre-Gelation Solution:

- Prepare the polymer solution as described in the synthesis protocol, but without adding the accelerator to prevent premature gelation.
- Load the sample onto the rheometer.
- Perform a viscosity sweep over a range of shear rates relevant to reservoir flow conditions (e.g., 0.1 to 100 s<sup>-1</sup>).
- Measure the viscosity as a function of shear rate to determine the non-Newtonian behavior of the solution.

Procedure for Post-Gelation (Cured Gel):

- Cure the gel directly on the rheometer plate or carefully place a pre-cured gel sample.
- Perform an oscillatory frequency sweep at a constant strain within the linear viscoelastic region (LVER).
- Measure the storage modulus (G') and loss modulus (G'') as a function of frequency. A higher G' indicates a more elastic and stronger gel.

DOT Script for Rheological Testing Workflow:



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Caption: Workflow for rheological characterization of pre- and post-gelation materials.

## Core Flooding Test

Core flooding experiments simulate the flow of fluids through a reservoir rock sample (core) to evaluate the effectiveness of the EOR treatment.[8]

Equipment:

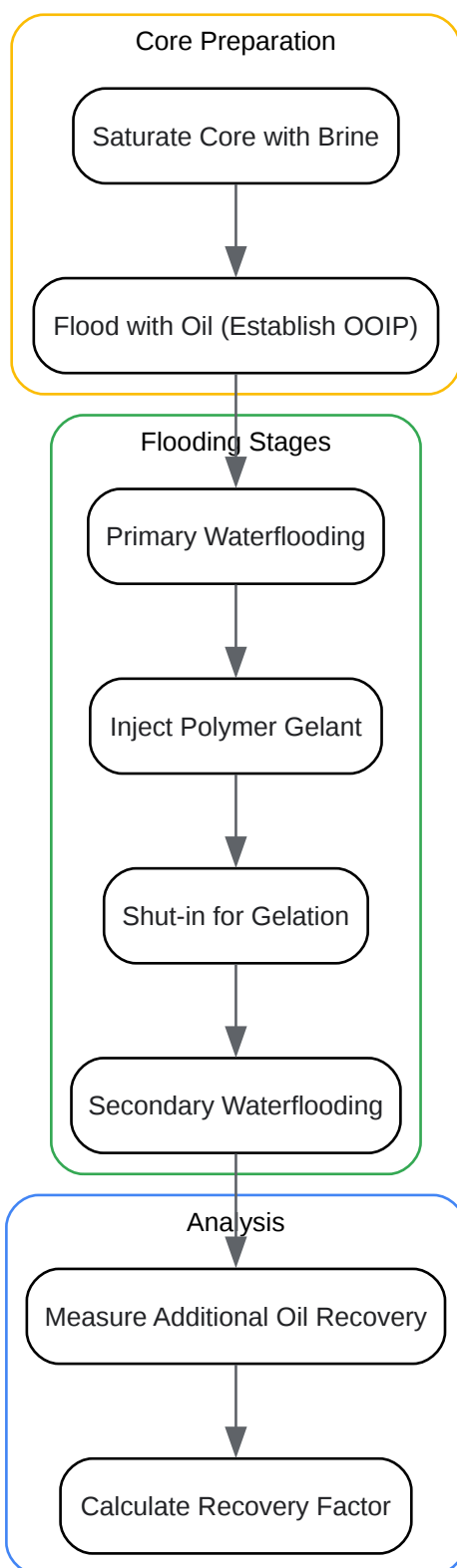
- Core flooding apparatus (core holder, pumps, pressure transducers, effluent collector)
- Sandstone or carbonate core plugs saturated with crude oil and brine

Procedure:

- Core Preparation:
  - Saturate the core plug with brine to determine its pore volume and permeability to water ( $K_w$ ).
  - Flood the core with crude oil to establish irreducible water saturation ( $S_{wi}$ ) and calculate the original oil in place (OOIP).
- Waterflooding:

- Inject brine into the core at a constant rate until no more oil is produced. This establishes the residual oil saturation after secondary recovery (Sorw).
- Polymer Gel Treatment:
  - Inject the DAP-crosslinked polymer solution (gelant) into the core.
  - Allow the gelant to shut-in and cure within the core for a predetermined time at reservoir temperature.
- Post-Treatment Waterflooding:
  - Inject brine again into the core and measure the additional oil recovered.
- Calculate Recovery Factor:
  - The enhanced oil recovery is calculated as the percentage of OOIP recovered during the post-treatment waterflooding stage.

DOT Script for Core Flooding Experiment:



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Caption: Experimental workflow for core flooding to evaluate EOR performance.



## Data Presentation

The following tables provide a template for presenting quantitative data from the characterization of DAP-crosslinked hydrogels for EOR applications.

Table 1: Synthesis Parameters and Gelation Time

Formulation ID	Acrylamide (wt%)	DAP (mol% of AM)	Initiator (ppm)	Temperature (°C)	Gelation Time (hours)
DAP-Gel-1	5	1	500	50	4
DAP-Gel-2	5	2	500	50	2.5
DAP-Gel-3	7	1	500	50	3
DAP-Gel-4	5	1	1000	50	2

Table 2: Rheological Properties of Cured Gels

Formulation ID	Storage Modulus (G') at 1 Hz (Pa)	Loss Modulus (G'') at 1 Hz (Pa)	Tan Delta (G''/G')
DAP-Gel-1	50	5	0.10
DAP-Gel-2	120	8	0.07
DAP-Gel-3	80	6	0.08
DAP-Gel-4	65	5.5	0.08

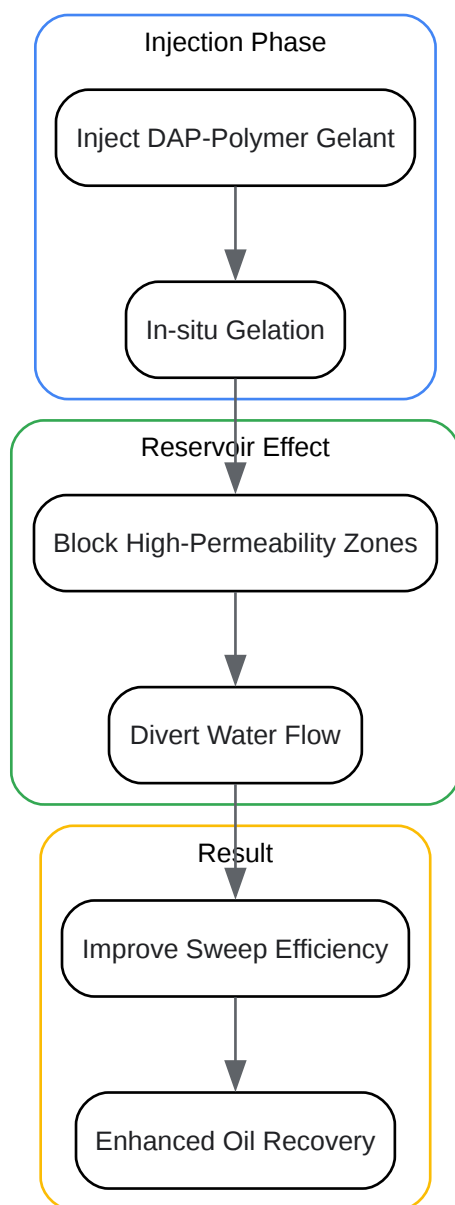
Table 3: Core Flooding Results

Formulation ID	Permeability (mD)	Porosity (%)	OOIP (mL)	Recovery after Waterflooding (%)	Additional Recovery after Gel Treatment (%)	Total Recovery (%)
DAP-Gel-1	500	20	15	45	12	57
DAP-Gel-2	500	20	15.2	44	18	62
DAP-Gel-3	500	20	14.8	46	15	61
Control (Water)	500	20	15.1	45	0	45

## Signaling Pathways and Logical Relationships

The primary mechanism of action for DAP-crosslinked gels in EOR is physical, not based on biological signaling pathways. The logical relationship involves the placement of the gel to alter fluid flow paths within the reservoir.

DOT Script for Mechanism of Action:



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Caption: Mechanism of enhanced oil recovery using in-situ gelation of DAP-crosslinked polymers.

## Conclusion

**N,N'-Diacryloylpiperazine** shows potential as a crosslinking agent for creating robust polymer gels for enhanced oil recovery applications. The protocols outlined above provide a framework for the synthesis, characterization, and performance evaluation of these materials. Further

research is needed to optimize formulations for specific reservoir conditions and to fully understand the behavior of DAP-crosslinked gels in porous media. The provided data tables and workflows serve as a guide for systematic investigation in this area.

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Address: 3281 E Guasti Rd

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